

DL-Norepinephrine hydrochloride stability and storage conditions.

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Compound of Interest

Compound Name: DL-Norepinephrine hydrochloride

Cat. No.: B027686

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Technical Support Center: DL-Norepinephrine Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **DL-Norepinephrine hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **DL-Norepinephrine hydrochloride** powder?

A1: **DL-Norepinephrine hydrochloride** powder should be stored in a tightly closed container in a cool, dry, and well-ventilated area.^{[1][2]} For long-term storage, freezer temperatures of -20°C are recommended.^[3] It is also crucial to protect the compound from light.^[3]

Q2: How should I store solutions of **DL-Norepinephrine hydrochloride**?

A2: Solutions of **DL-Norepinephrine hydrochloride** are sensitive to storage conditions.^[4] For optimal stability, solutions should be stored at refrigerated (5°C ± 3°C) or frozen (-20°C ± 5°C) temperatures in the dark.^{[5][6]} Storage at room temperature (+25°C ± 2°C) can lead to chemical degradation and discoloration of the solution.^{[4][6]}

Q3: What is the shelf-life of **DL-Norepinephrine hydrochloride** solutions?

A3: The shelf-life of **DL-Norepinephrine hydrochloride** solutions is highly dependent on concentration, storage temperature, and container type. Studies have shown that solutions at concentrations of 0.2 mg/mL and 0.5 mg/mL are stable for up to 365 days when stored at -20°C or 5°C.[5][7] However, at room temperature (25°C), stability can be significantly reduced.[4] For instance, a 0.2 mg/mL solution in polypropylene syringes was stable for 150 days at 25°C.[5] Another study with a concentration of 8 µg/mL in normal saline found the solution to be stable for at least 30 days under conditions of -20°C, 2-6°C, and 22-25°C (light-protected).[8][9]

Q4: What are the signs of **DL-Norepinephrine hydrochloride** degradation?

A4: The primary sign of degradation is a change in the color of the solution, which may become greyish-brown.[5] This discoloration is due to the oxidation of norepinephrine to form noradrenochromes.[5] Visual inspection for particulate matter and color change is a key first step in assessing stability.[7]

Q5: What factors can accelerate the degradation of **DL-Norepinephrine hydrochloride**?

A5: The degradation of **DL-Norepinephrine hydrochloride** is accelerated by several factors, including:

- Exposure to light: Light can catalyze the oxidation process.[10][11]
- Elevated temperatures: Higher temperatures increase the rate of chemical degradation.[5][11]
- High pH: Alkaline conditions (pH > 6) promote oxidation.[5] For optimal stability, a pH range of 3.6-6.0 is recommended.[11]
- Presence of oxygen: Oxygen is a key reactant in the oxidative degradation pathway.[5][11]
- Presence of heavy metal ions: These can act as catalysts for oxidation.[5]

Troubleshooting Guide

Issue 1: My **DL-Norepinephrine hydrochloride** solution has turned a pinkish or brownish color.

- Possible Cause: This is a strong indication of oxidative degradation. The solution has likely been exposed to light, elevated temperatures, or has a pH outside the optimal range.
- Solution:
 - Discard the discolored solution immediately. Do not use it for experiments as the degradation products may be toxic and will lead to inaccurate results.[\[5\]](#)
 - Review your solution preparation and storage procedures. Ensure that the solution is prepared with degassed buffers (if applicable), protected from light at all times (e.g., by using amber vials or wrapping containers in foil), and stored at the recommended refrigerated or frozen temperatures.
 - Check the pH of your solution. If it is above 6, adjust the pH with an appropriate acidic buffer.

Issue 2: I am observing inconsistent or lower-than-expected potency in my experiments.

- Possible Cause: This could be due to the chemical degradation of **DL-Norepinephrine hydrochloride**, leading to a lower concentration of the active compound.
- Solution:
 - Prepare a fresh solution of **DL-Norepinephrine hydrochloride** from a properly stored solid stock.
 - Perform a stability check on your current solution using an appropriate analytical method, such as HPLC-UV, to determine the actual concentration.[\[5\]](#)
 - Review the age of your solid **DL-Norepinephrine hydrochloride**. If it is old or has not been stored correctly, it may have degraded.

Issue 3: I see precipitates or cloudiness in my thawed **DL-Norepinephrine hydrochloride** solution.

- Possible Cause: This could be due to the formation of insoluble degradation products or issues with the solubility of the compound in your chosen solvent at low temperatures.

- Solution:
 - Do not use the solution. Discard it.
 - When preparing solutions for frozen storage, ensure the **DL-Norepinephrine hydrochloride** is fully dissolved before freezing.
 - Consider the composition of your solvent. While norepinephrine is soluble in water, the hydrochloride salt's solubility can be affected by other components.

Data Presentation

Table 1: Stability of **DL-Norepinephrine Hydrochloride** Solutions at Different Temperatures

Concentration	Storage Temperature	Container	Duration of Stability (>90% Initial Concentration)	Reference
0.2 mg/mL & 0.5 mg/mL	-20°C ± 5°C	Polypropylene Syringes & Cyclic Olefin Copolymer Vials	365 days	[5]
0.2 mg/mL & 0.5 mg/mL	5°C ± 3°C	Polypropylene Syringes & Cyclic Olefin Copolymer Vials	365 days	[5]
0.2 mg/mL	25°C ± 2°C	Polypropylene Syringes	150 days	[5]
0.5 mg/mL	25°C ± 2°C	Cyclic Olefin Copolymer Vials	365 days	[5]
8 µg/mL in Normal Saline	-20°C	Syringes	At least 30 days	[8][9]
8 µg/mL in Normal Saline	2-6°C	Syringes	At least 30 days	[8][9]
8 µg/mL in Normal Saline	22-25°C (light-protected)	Syringes	At least 30 days	[8][9]
64 mg/L in NS or D5W	4°C (light-protected)	PVC Bags	61 days	[12]
64 mg/L in NS or D5W	4°C (not light-protected)	PVC Bags	39 days	[12]

Experimental Protocols

Protocol: Stability Testing of **DL-Norepinephrine Hydrochloride** Solutions via HPLC-UV

This protocol outlines a general method for assessing the chemical stability of **DL-Norepinephrine hydrochloride** solutions.

1. Materials and Equipment:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- C18 analytical column (e.g., 5 μ m, 250 mm x 4.6 mm)
- Mobile phase: Isocratic mixture of a phosphate buffer (e.g., 20 mM, pH 2.5) and acetonitrile (e.g., 97:3 v/v)
- **DL-Norepinephrine hydrochloride** reference standard
- Volumetric flasks, pipettes, and syringes
- Syringe filters (0.45 μ m)
- Temperature-controlled storage chambers (e.g., refrigerator, freezer, incubator)
- Light-protective containers (e.g., amber vials)

2. Procedure:

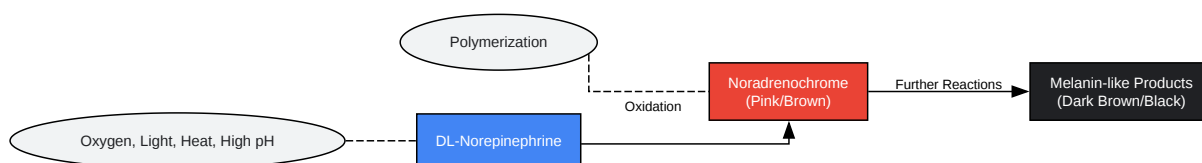
- Preparation of Standard Solutions: Prepare a series of standard solutions of **DL-Norepinephrine hydrochloride** of known concentrations to create a calibration curve.
- Preparation of Test Solutions: Prepare your experimental **DL-Norepinephrine hydrochloride** solution at the desired concentration and in the desired vehicle.
- Initial Analysis (Time Zero): Immediately after preparation, filter an aliquot of the test solution and inject it into the HPLC system. Record the peak area corresponding to norepinephrine. This will serve as your 100% reference.
- Storage: Store the remaining test solutions under the desired conditions (e.g., different temperatures, light exposure).

- Time Point Analysis: At predetermined time intervals (e.g., 1, 7, 14, 30, 60, 90 days), withdraw an aliquot from each storage condition.
- Sample Analysis: Filter the aliquot and inject it into the HPLC system.
- Data Analysis:
 - Using the calibration curve, determine the concentration of **DL-Norepinephrine hydrochloride** in your samples at each time point.
 - Calculate the percentage of the initial concentration remaining.
 - The solution is generally considered stable if the concentration remains above 90% of the initial concentration.[6][7]

3. HPLC Conditions (Example):

- Column: C18, 5 μ m, 250 mm x 4.6 mm
- Mobile Phase: 20 mM phosphate buffer (pH 2.5) / Acetonitrile (97:3)
- Flow Rate: 1 mL/min
- Injection Volume: 5 μ L
- Detection Wavelength: 279 nm
- Column Temperature: 25°C

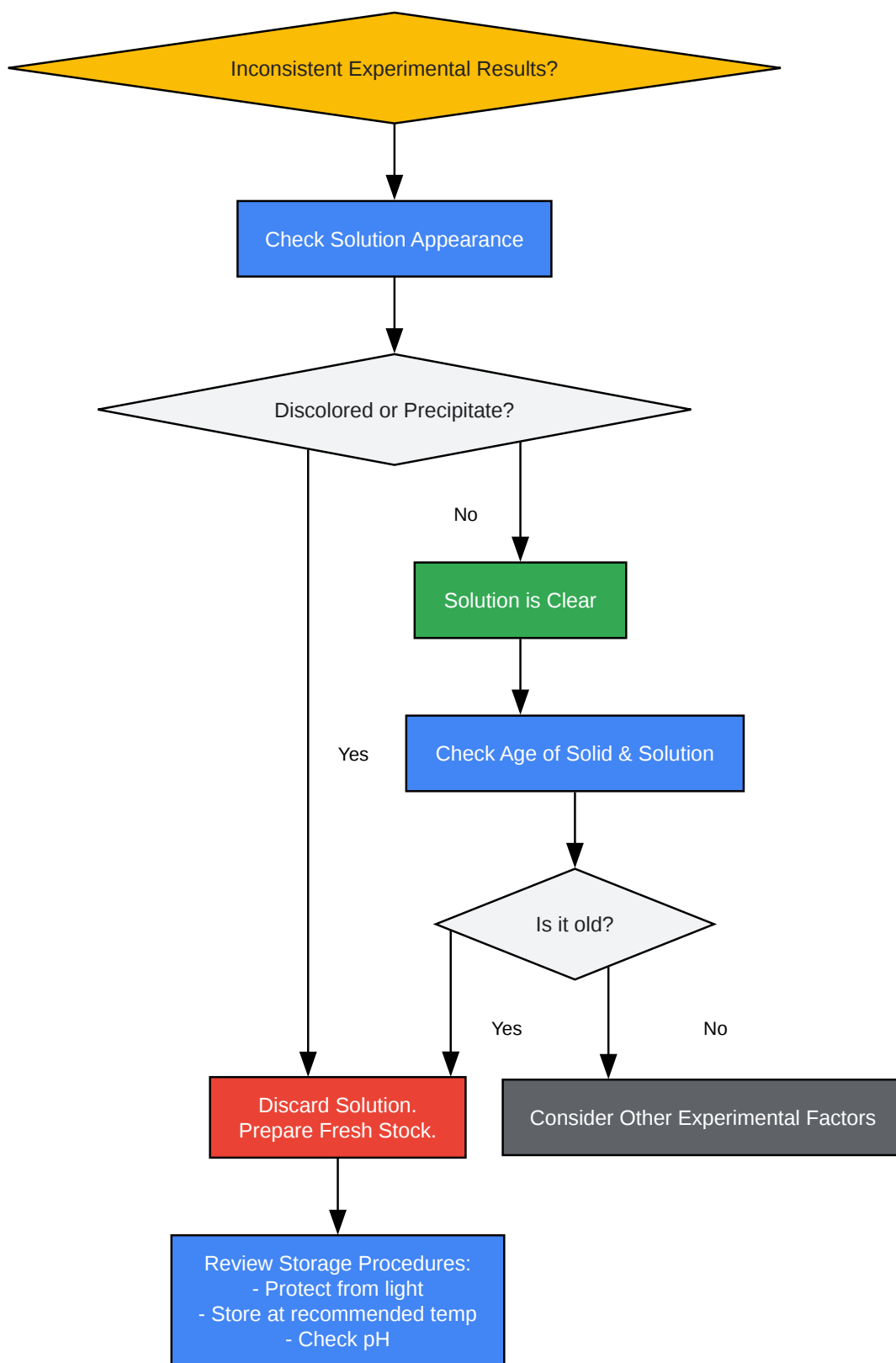
Visualizations



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Caption: Oxidative degradation pathway of DL-Norepinephrine.





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References

- 1. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 2. DL-Norepinephrine hydrochloride | CAS#:55-27-6 | Chemsrce [chemsrc.com]
- 3. isotope.com [isotope.com]
- 4. ejhp.bmj.com [ejhp.bmj.com]
- 5. Long-term stability of ready-to-use norepinephrine solution at 0.2 and 0.5 mg/mL - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. ejhp.bmj.com [ejhp.bmj.com]
- 8. STABILITY-INDICATING HPLC METHOD FOR THE DETERMINATION OF THE STABILITY OF EXTEMPORANEOUSLY PREPARED NOREPINEPHRINE PARENTERAL SOLUTIONS | Semantic Scholar [semanticscholar.org]
- 9. researchgate.net [researchgate.net]
- 10. pharmacopoeia.tso.co.uk [pharmacopoeia.tso.co.uk]
- 11. researchgate.net [researchgate.net]
- 12. Stability of norepinephrine solutions in normal saline and 5% dextrose in water - PubMed [pubmed.ncbi.nlm.nih.gov]
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